

# An In-depth Technical Guide to Ethyl 2,4-dibromobutanoate

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## Compound of Interest

Compound Name: Ethyl 2,4-dibromobutanoate

Cat. No.: B1329710

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This technical guide provides a comprehensive overview of **Ethyl 2,4-dibromobutanoate**, a halogenated ester utilized as a key intermediate in various chemical syntheses. The document is intended for researchers, scientists, and professionals in the fields of organic chemistry, drug development, and materials science.

## Chemical Identity

- IUPAC Name: **ethyl 2,4-dibromobutanoate**[\[1\]](#)
- Synonyms:
  - Ethyl 2,4-dibromobutyrate[\[1\]](#)
  - 2,4-dibromo-butanoicaciethylester[\[1\]](#)
  - ETHYL-ALPHA,GAMMA-DIBROMOBUTYRATE[\[1\]](#)
  - 2,4-DIBROMO-BUTYRIC ACID ETHYL ESTER[\[1\]](#)
  - 2,4-Dibromobutanoic acid ethyl ester[\[1\]](#)
  - Butanoic acid, 2,4-dibromo-, ethyl ester
  - NSC 60691

## Physicochemical Properties

A summary of the key quantitative data for **Ethyl 2,4-dibromobutanoate** is presented in the table below. This compound is a colorless liquid with a fruity odor and is sparingly soluble in water.<sup>[1]</sup>

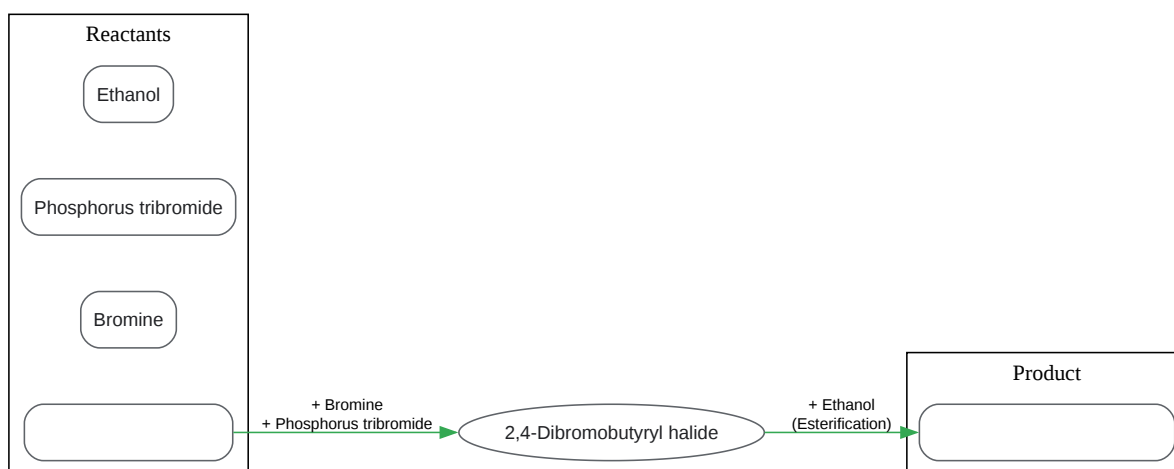
| Property          | Value   | Reference      |
|-------------------|---|----------------|
| Molecular Formula | C <sub>6</sub> H <sub>10</sub> Br <sub>2</sub> O <sub>2</sub> | <sup>[2]</sup> |
| Molecular Weight  | 273.95 g/mol  | <sup>[2]</sup> |
| Boiling Point     | 252.7°C at 760 mmHg   | <sup>[3]</sup> |
| Density           | 1.736 g/cm <sup>3</sup>                                       | <sup>[3]</sup> |
| CAS Number        | 36847-51-5  | <sup>[2]</sup> |
| InChI Key         | VNXZZPZKCMJBME-UHFFFAOYSA-N                                   | <sup>[3]</sup> |
| SMILES            | CCOC(=O)C(CBr)Br  | <sup>[3]</sup> |

Note: Detailed spectral data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectra for **Ethyl 2,4-dibromobutanoate** are not readily available in the public domain. However, spectral information for structurally similar compounds like ethyl 2-bromobutyrate can be found in various chemical databases.<sup>[4][5]</sup>

## Synthesis and Experimental Protocols

**Ethyl 2,4-dibromobutanoate** can be synthesized from γ-butyrolactone. The following is a representative experimental protocol based on established chemical literature.<sup>[2]</sup>

Reaction Scheme:



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### Synthetic pathway for **Ethyl 2,4-dibromobutanoate**.

#### Detailed Methodology:

- Stage 1: Bromination of  $\gamma$ -butyrolactone
  - In a reaction vessel equipped with a reflux condenser and a dropping funnel, a mixture of  $\gamma$ -butyrolactone, bromine, and a catalytic amount of phosphorus tribromide is prepared.
  - The reaction mixture is heated to approximately 110°C.
  - The reaction is monitored for the consumption of the starting material.
- Stage 2: Esterification
  - After the bromination is complete, the reaction mixture is cooled.
  - Ethanol and an acid catalyst, such as toluene-4-sulfonic acid, are added to the mixture.

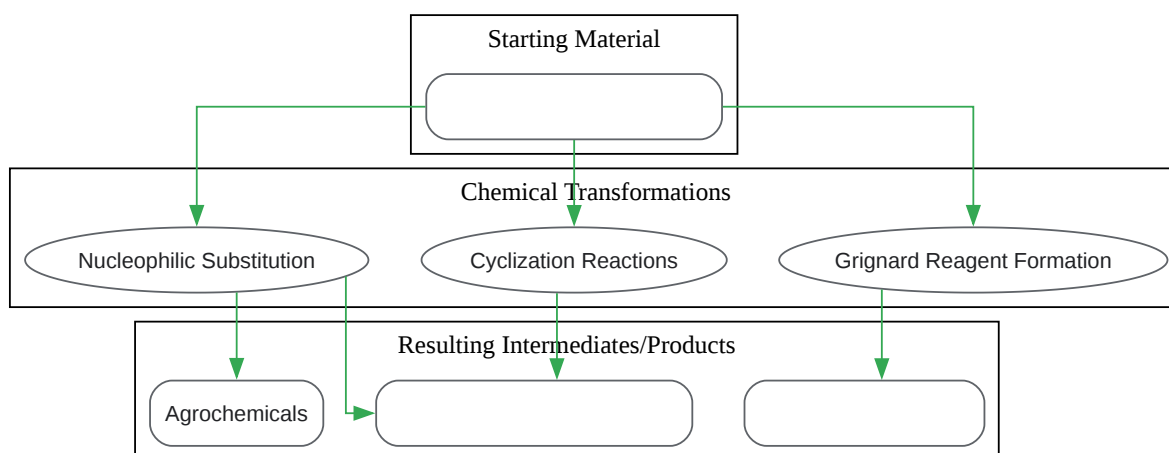
- The mixture is then heated to around 50°C and stirred for approximately 21 hours under an inert atmosphere to facilitate the esterification process.
- Upon completion, the product, **Ethyl 2,4-dibromobutanoate**, is isolated and purified using standard techniques such as distillation or chromatography.

A yield of approximately 81% has been reported for this two-stage, one-pot synthesis.[2]

## Applications and Logical Workflow

**Ethyl 2,4-dibromobutanoate** is primarily utilized as a versatile building block in organic synthesis. Its bifunctional nature, possessing two bromine atoms at different positions, allows for a range of subsequent chemical transformations. It is particularly valuable in the synthesis of pharmaceutical intermediates and agrochemicals.[1]

The general workflow for the application of **Ethyl 2,4-dibromobutanoate** in synthetic chemistry is illustrated below.



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Application workflow of **Ethyl 2,4-dibromobutanoate**.

The presence of two bromine atoms allows for selective reactions. The  $\alpha$ -bromo position is typically more reactive towards nucleophilic substitution, while the  $\gamma$ -bromo position can be involved in cyclization reactions or the formation of organometallic reagents. This differential reactivity makes **Ethyl 2,4-dibromobutanoate** a valuable precursor for creating complex molecular architectures.

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## References

- 1. Page loading... [guidechem.com]
- 2. Ethyl 2,4-dibromobutyrate synthesis - chemicalbook [chemicalbook.com]
- 3. bocsci.com [bocsci.com]
- 4. DL-Ethyl 2-bromobutyrate(533-68-6)  $^1\text{H}$  NMR spectrum [chemicalbook.com]
- 5. Butanoic acid, 2-bromo-, ethyl ester |  $\text{C}_6\text{H}_{11}\text{BrO}_2$  | CID 79039 - PubChem [pubchem.ncbi.nlm.nih.gov]
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